

Essential Guide to the Proper Disposal of IN-1130

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Compound of Interest

Compound Name: IN-1130

Cat. No.: B8064691

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For researchers and scientists in the field of drug development, the safe handling and disposal of chemical compounds is a paramount concern. This document provides detailed procedural guidance for the proper disposal of **IN-1130**, a potent and selective inhibitor of the TGF- β type I receptor activin receptor-like kinase 5 (ALK5). Adherence to these protocols is crucial for maintaining laboratory safety and ensuring environmental compliance.

Chemical Identifier:

- IUPAC Name: 3-[[5-(6-Methyl-2-pyridinyl)-4-(6-quinoxaliny)-1H-imidazol-2-yl]methyl]-benzamide
- CAS Number: 868612-83-3[\[1\]](#)

Safety and Hazard Information

Below is a summary of the key safety and hazard information for **IN-1130**, compiled from available Safety Data Sheets (SDS).

Category	Information	Source
GHS Pictogram	GHS07 (Exclamation Mark)	Sigma-Aldrich
Signal Word	Warning	Sigma-Aldrich, BLD Pharmatech[2]
Hazard Statements	H302: Harmful if swallowed	Sigma-Aldrich, BLD Pharmatech[2]
Precautionary Statements	P264: Wash hands thoroughly after handling.P270: Do not eat, drink or smoke when using this product.P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.P330: Rinse mouth.P501: Dispose of contents/container in accordance with local regulation.	BLD Pharmatech[2]
Storage Class Code	11: Combustible Solids	Sigma-Aldrich
Personal Protective Equipment (PPE)	Chemical resistant gloves, lab coat, appropriate safety glasses. Handle in a fume hood.	Axon Medchem[3]

Experimental Protocols: Spill and Disposal Procedures

The following step-by-step procedures should be followed for the disposal of **IN-1130** and for cleaning up any spills.

Disposal of Unused **IN-1130** and Contaminated Materials:

- Containerization: All waste **IN-1130**, including expired or unused material, and any materials contaminated with **IN-1130** (e.g., pipette tips, gloves, weigh boats) must be collected in a

designated, properly sealed, and clearly labeled waste container.

- **Labeling:** The waste container must be labeled in accordance with local, state, and federal regulations. At a minimum, the label should include the words "Hazardous Waste," the full chemical name "**IN-1130**," and the associated hazards ("Harmful if swallowed").
- **Storage:** Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials.
- **Professional Disposal:** Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor. Do not dispose of **IN-1130** down the drain or in regular trash.[\[2\]](#)

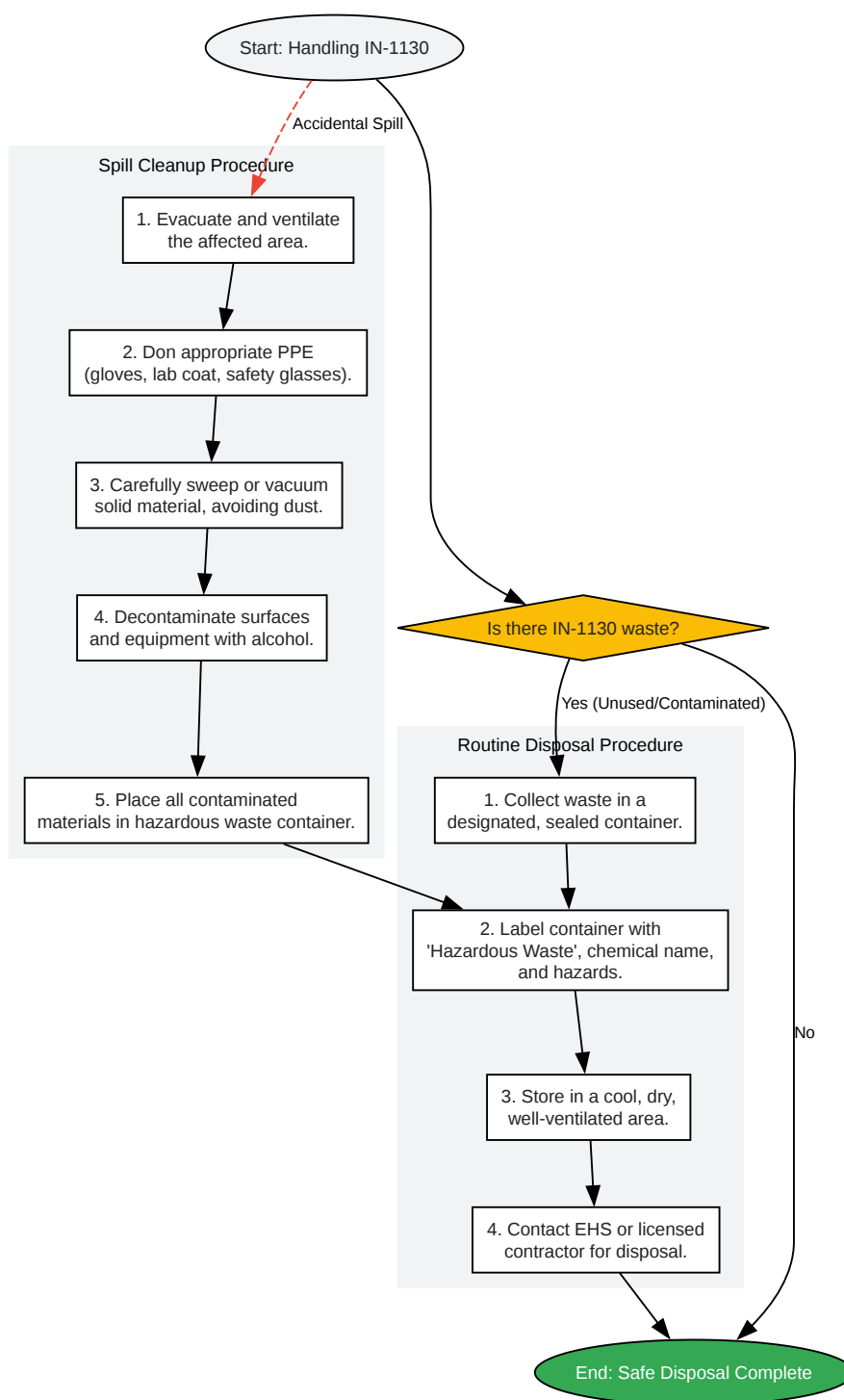
Spill Cleanup Protocol:

- **Evacuate and Ventilate:** In the event of a spill, restrict access to the affected area. If the spill is significant or in a poorly ventilated space, evacuate the area and ensure adequate ventilation.
- **Personal Protective Equipment (PPE):** Before cleaning the spill, don appropriate PPE, including chemical-resistant gloves, a lab coat, and safety glasses. For larger spills, respiratory protection may be necessary.
- **Containment and Cleanup (Solid Spill):**
 - Carefully vacuum or sweep up the dry material.[\[3\]](#)
 - Avoid raising dust during the cleanup process.[\[3\]](#)
 - Place the collected material into a designated hazardous waste container.
- **Decontamination:**
 - After the bulk of the spill has been removed, decontaminate the surfaces and any equipment used for cleanup with alcohol.[\[3\]](#)

- Collect all decontamination materials (e.g., wipes, absorbent pads) in the same hazardous waste container.
- Final Disposal: Seal and label the waste container and arrange for its disposal as described above.

Visualizing the Disposal Workflow

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **IN-1130**.



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Caption: Workflow for the routine disposal and accidental spill cleanup of **IN-1130**.

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References

- 1. documents.tocris.com [documents.tocris.com]
- 2. file.bldpharm.com [file.bldpharm.com]
- 3. axonmedchem.com [axonmedchem.com]
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